

Preparing Ertugliflozin Stock Solutions for Cell Culture Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name: Ertugliflozin

Cat. No.: B3433122

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Abstract

Ertugliflozin is a potent and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2), a key protein involved in renal glucose reabsorption.[1][2][3][4] Its application in in vitro studies is crucial for understanding its mechanism of action and exploring its therapeutic potential beyond glycemic control. This document provides detailed protocols for the preparation, storage, and handling of **Ertugliflozin** stock solutions for use in cell culture experiments, ensuring reproducibility and accuracy in research settings.

Chemical Properties and Solubility

Ertugliflozin is a crystalline solid with the molecular formula $C_{22}H_{25}ClO_7$ and a molecular weight of 436.9 g/mol.[5] It is classified as a Biopharmaceutical Classification System (BCS) Class I drug, indicating high solubility and permeability.[6] For research purposes, it is typically supplied as a crystalline solid.[5]

The solubility of **Ertugliflozin** in various solvents is a critical factor for the preparation of stock solutions. It is readily soluble in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol, but has limited solubility in aqueous buffers.[5]

Table 1: Solubility of **Ertugliflozin**

Solvent	Approximate Solubility	Reference
Dimethyl Sulfoxide (DMSO)	30 mg/mL, 87 mg/mL (fresh DMSO)	[5][7]
Ethanol	30 mg/mL	[5]
Dimethyl Formamide (DMF)	30 mg/mL	[5]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	[5]

Experimental Protocols

Preparation of a 10 mM Ertugliflozin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ertugliflozin** in DMSO, a common starting concentration for in vitro studies.

Materials:

- **Ertugliflozin** powder (purity ≥98%)[5]
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sterile pipette tips

Procedure:

- Calculate the required mass of **Ertugliflozin**:
 - Molecular Weight (MW) of **Ertugliflozin** = 436.9 g/mol

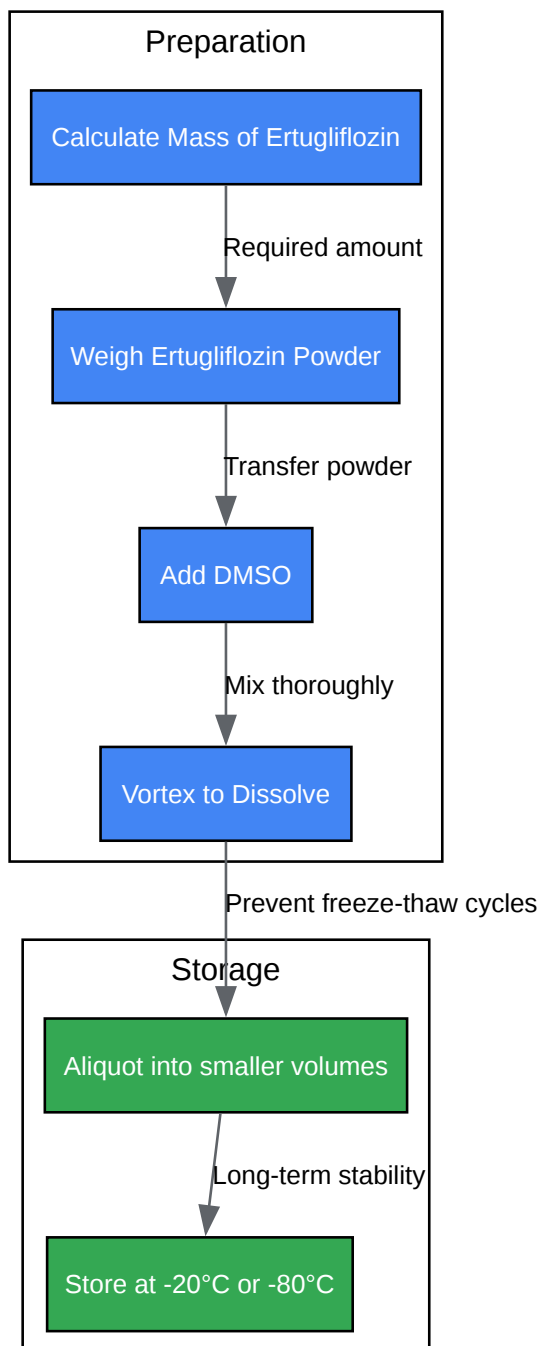
- To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 436.9 \text{ g/mol} \times 1000 \text{ mg/g} = 4.369 \text{ mg}$
- Weighing:
 - Accurately weigh 4.369 mg of **Ertugliflozin** powder using an analytical balance in a sterile weighing boat or directly into a sterile microcentrifuge tube.
- Dissolving:
 - Add 1 mL of anhydrous/fresh DMSO to the tube containing the **Ertugliflozin** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller volumes (e.g., 10-50 μL) in sterile, light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[7] The solid compound is stable for at least 4 years at -20°C .^[5]

Note on Aqueous Solutions: **Ertugliflozin** is sparingly soluble in aqueous buffers.^[5] To prepare working solutions in cell culture media, it is recommended to first dissolve **Ertugliflozin** in an organic solvent like ethanol and then dilute it with the aqueous buffer of choice.^[5] A 1:1 solution of ethanol:PBS (pH 7.2) can achieve a solubility of approximately 0.5 mg/mL.^[5] It is not recommended to store aqueous solutions for more than one day.^[5]

Visualizing Experimental Workflow and Signaling Pathway

Experimental Workflow for Stock Solution Preparation

Workflow for Ertugliflozin Stock Solution Preparation



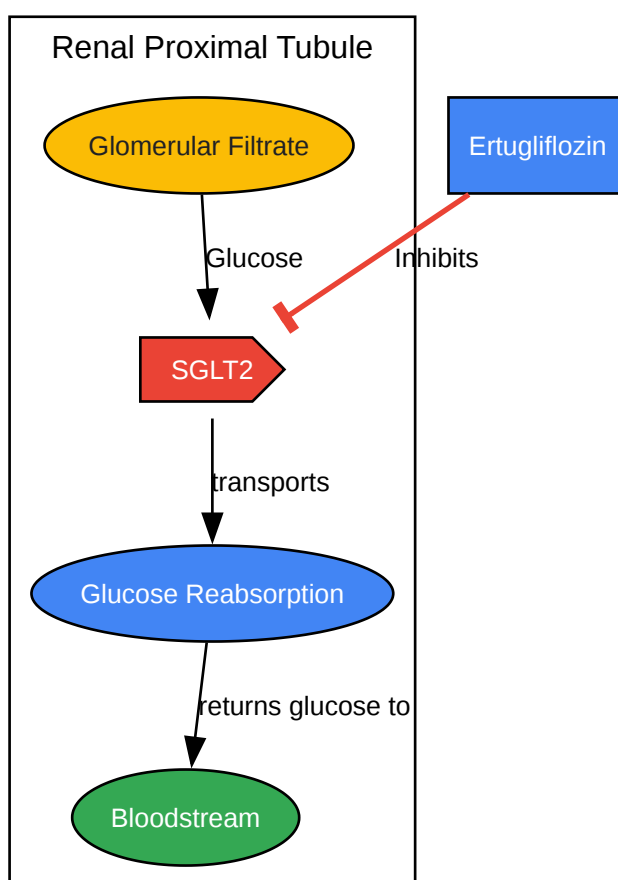
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Caption: Workflow for preparing **Ertugliflozin** stock solution.

Ertugliflozin's Mechanism of Action: SGLT2 Inhibition

Ertugliflozin's primary mechanism of action is the selective inhibition of SGLT2 in the proximal tubules of the kidneys.[1][2][3][4] This inhibition prevents the reabsorption of filtered glucose from the urine back into the bloodstream, leading to increased urinary glucose excretion.[1][2][3][4]

Ertugliflozin's Inhibition of SGLT2 Signaling Pathway



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Caption: **Ertugliflozin** inhibits SGLT2-mediated glucose reabsorption.

Quality Control and Best Practices

- **Solvent Purity:** Always use high-purity, anhydrous, and cell culture-grade solvents to avoid introducing contaminants that could affect cell viability and experimental outcomes.
- **Aliquoting:** To maintain the stability of the stock solution, it is crucial to aliquot it into single-use volumes. This practice minimizes the number of freeze-thaw cycles, which can degrade the compound.
- **Final Solvent Concentration:** When preparing working solutions by diluting the DMSO stock in cell culture media, ensure the final concentration of DMSO is low (typically <0.1% v/v) to prevent solvent-induced cytotoxicity. A vehicle control (media with the same final concentration of DMSO) should always be included in experiments.
- **Documentation:** Maintain detailed records of stock solution preparation, including the lot number of **Ertugliflozin**, date of preparation, concentration, and storage conditions.

By adhering to these protocols and best practices, researchers can ensure the consistent and effective use of **Ertugliflozin** in their cell culture experiments, leading to reliable and reproducible scientific findings.

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